Technical Guide: Solubility & Stability of Basic Lead Acetate

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Compound of Interest		
Compound Name:	*Lead acetate, basic*	
Cat. No.:	*B7799548*	Get Quote

Core Definition & Chemical Identity

Lead Subacetate (Basic Lead Acetate) is a complex salt containing both acetate and hydroxide ligands. It is chemically and physically distinct from neutral Lead(II) Acetate (

).

- IUPAC Name: Lead(II) bis(acetato)tetrahydroxytrilead (approximate)
- Common Names: Lead Subacetate, Basic Lead Acetate, Goulard's Extract.
- CAS Number:1335-32-6 (Distinct from Neutral Lead Acetate: 6080-56-4).[1]
- Chemical Formula: Generally represented as

  or

  .
- Appearance: Heavy, white powder or colorless crystals; absorbs

  from air.[2][3][4]

Solubility Profile

The solubility of basic lead acetate is governed by the polarity of the solvent and the stability of the lead-hydroxide cluster. Unlike neutral lead salts, its solubility is highly sensitive to

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exposure (carbonation).[3]

Solubility Data Table

Solvent	Solubility Characteristics	Quantitative / Qualitative Data	Mechanism of Action
Water (Cold)	Soluble	~6.25 g / 100 mL (part)	Hydrolysis yields alkaline solution (pH > 7.5).
Water (Boiling)	Very Soluble	~25.0 g / 100 mL (part)	Thermal energy overcomes lattice energy; prone to rapid carbonation if open.
Methanol	Soluble	Qualitative (High)	High dielectric constant supports ionic dissociation of the basic complex.
Ethanol	Soluble	Qualitative (Moderate)	Soluble, but less than in methanol. Used in some histological fixatives.
Glycerol	Freely Soluble	Qualitative (High)	Forms stable glyceroplumbate complexes; prevents precipitation.
Diethyl Ether	Insoluble	0 g / L	Non-polar nature cannot solvate the ionic lead cluster.

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> *Critical Note: Solutions of basic lead acetate are unstable in air. They absorb atmospheric carbon dioxide to form a white precipitate of Lead Carbonate (*
>
>).[5][6]

Preparation Protocol (USP Standard)

This protocol describes the synthesis of Lead Subacetate Test Solution (TS), the standard reagent form used in analytical chemistry (e.g., USP <251>).

Reagents Required:

- Lead(II) Acetate Trihydrate (

  ): 22 g
- Lead(II) Oxide (Litharge, PbO): 14 g
- Deionized Water (CO2-free): 100 mL

Step-by-Step Methodology:

- Dissolution: Dissolve 22 g of Neutral Lead Acetate in 100 mL of

  -free water in a beaker.
- Activation: Add 14 g of Lead Oxide (PbO) to the solution.
- Digestive Boiling: Boil the mixture for 30 minutes with constant stirring.
  - Mechanism:[7] The neutral acetate dissolves the oxide, incorporating

    into the coordination sphere to form the basic salt.
  - Reaction:

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- Compensation: Add water periodically to maintain the original volume during boiling.
- Filtration: Cool the solution. Filter through a fine-porosity filter paper (Whatman No. 42 or equivalent) into a narrow-mouth bottle to remove unreacted PbO.
- Storage: Immediately seal the bottle to prevent carbonation.

Mechanisms of Action & Instability

The following diagram illustrates the chemical pathways for the formation of Lead Subacetate and its degradation via carbonation.

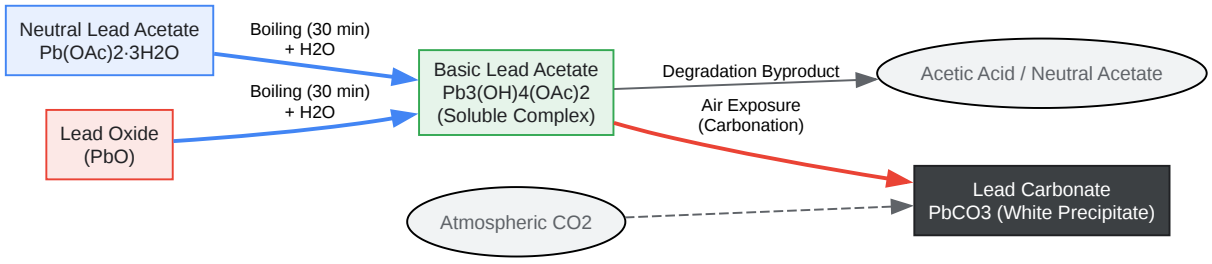

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Figure 1: Synthesis and degradation pathways of Lead Subacetate. Note the irreversible formation of Lead Carbonate upon exposure to air.

Applications in Research & Development

- Sugar Analysis (Clarification):
  - Function: Basic lead acetate is a potent precipitant for proteins, tannins, gums, and pigments.
  - Protocol: Added to plant extracts or sugar solutions (molasses) to remove interfering optical active substances before polarimetric analysis.
  - Advantage: More effective than neutral lead acetate due to the higher lead content and alkaline pH.

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- Histology (Fixative):
  - Used in specialized fixatives for the preservation of mucopolysaccharides. The basic lead ions cross-link acidic groups in tissues.
- Alkaloid Detection:
  - Acts as a reagent to precipitate impurities, leaving alkaloids in solution for subsequent extraction.

Safety & Handling (Self-Validating Protocol)

- Toxicity:High.[1][3][8] Lead is a cumulative neurotoxin.
- PPE: Nitrile gloves, safety goggles, and Fume Hood are mandatory.
- Waste Disposal: All solutions must be collected in "Heavy Metal Waste" containers. Never pour down the drain.
- Validation of Quality:
  - Visual Check: The solution must be clear. Turbidity indicates carbonation (formation of

).
  - Remedy: If slightly turbid, add 1-2 drops of Acetic Acid. If turbidity persists, the reagent is compromised and must be discarded.

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